

# Personal protective equipment for handling 6-Fluorochroman-4-amine hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	6-Fluorochroman-4-amine hydrochloride
Cat. No.:	B070206

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Fluorochroman-4-amine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Fluorochroman-4-amine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Hazard Identification and Safety Data

**6-Fluorochroman-4-amine hydrochloride** is a chemical compound that requires careful handling due to its potential health hazards. Based on data for the closely related (S)-6-Fluorochroman-4-amine, this compound is harmful if swallowed and can cause skin and eye irritation[1].

Property	Value	Source
Molecular Formula	C9H11ClFNO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	203.64 g/mol	
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation	<a href="#">[1]</a>
GHS Precautionary Statements	P264, P270, P280, P301+P317, P302+P352, P305+P351+P338, P332+P317, P337+P317, P362+P364, P501	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to mitigate the risks associated with handling this compound. The following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn over safety glasses, especially when there is a risk of splashing or dust generation[\[4\]](#)[\[5\]](#).
- Skin Protection:
  - Gloves: Double-gloving is recommended. Use a disposable nitrile glove as the inner layer for incidental contact[\[6\]](#). For extended contact or when handling the pure compound, an outer glove made of neoprene or viton is advised due to their good resistance to aromatic and chlorinated compounds[\[6\]](#)[\[7\]](#). Butyl rubber gloves should be avoided as they offer poor protection against halogenated hydrocarbons[\[6\]](#)[\[7\]](#)[\[8\]](#). Always inspect gloves for tears or punctures before use and dispose of them properly after handling the chemical[\[4\]](#).
  - Lab Coat: A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned to protect against splashes and dust[\[5\]](#).

- Protective Clothing: Full-length pants and closed-toe shoes are required to ensure no skin is exposed[5].
- Respiratory Protection: If there is a potential for aerosol or dust generation, a NIOSH-approved respirator is required. All respirator use must adhere to a comprehensive respiratory protection program, including fit testing and training[5].

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential for the safe handling of **6-Fluorochroman-4-amine hydrochloride**.

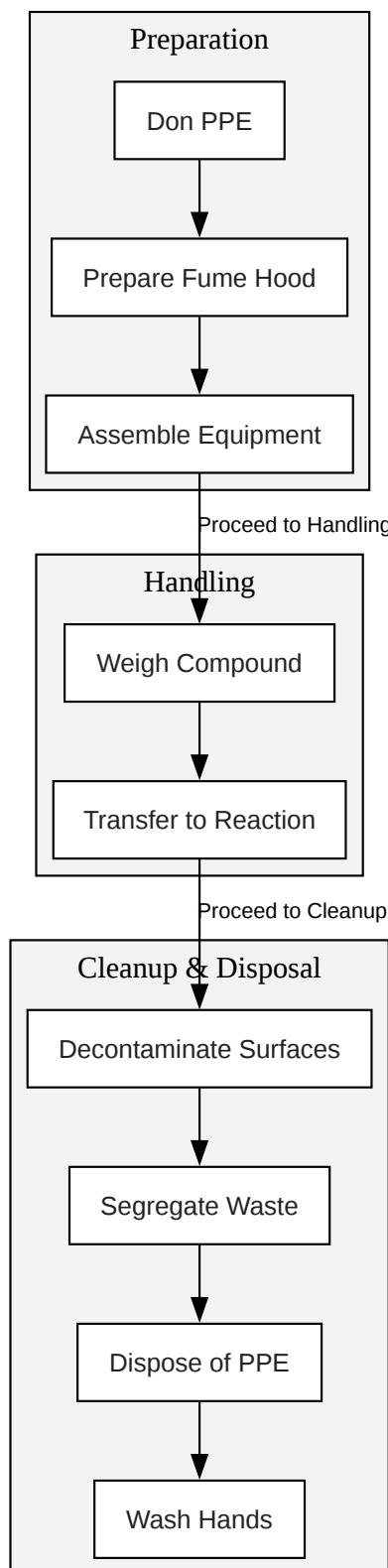
- Preparation:
  - Work within a certified chemical fume hood to minimize inhalation exposure[5].
  - Ensure all necessary PPE is correctly worn before handling the chemical.
  - Have an emergency eyewash station and safety shower readily accessible.
  - Prepare all necessary equipment (spatulas, weigh boats, glassware) within the fume hood.
- Weighing and Transfer:
  - Handle the solid compound carefully to avoid generating dust.
  - Use a micro-spatula for transferring small quantities.
  - If transferring to a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
  - Thoroughly decontaminate all surfaces and equipment after use.
  - Remove and dispose of outer gloves first, followed by inner gloves, using the proper removal technique to avoid skin contact[4].
  - Wash hands thoroughly with soap and water after completing the work[4][5].

## Disposal Plan

Proper disposal of **6-Fluorochroman-4-amine hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: As a halogenated organic compound, all waste containing **6-Fluorochroman-4-amine hydrochloride** must be segregated from non-halogenated waste streams[6].
- Waste Collection:
  - Collect all solid waste (contaminated weigh boats, gloves, etc.) in a dedicated, clearly labeled hazardous waste container.
  - Collect all liquid waste (solutions containing the compound) in a separate, sealed, and properly labeled container for halogenated organic waste.
- Labeling and Storage:
  - Label all waste containers with "Hazardous Waste," the full chemical name, and the approximate concentration.
  - Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Final Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this chemical down the drain.

## Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for safely handling **6-Fluorochroman-4-amine hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (S)-6-Fluorochroman-4-amine | C9H10FNO | CID 46911904 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. (R)-6-Fluorochroman-4-amine hydrochloride, CasNo.911826-09-0 Bide Pharmatech Ltd China (Mainland) [bidepharmatech.lookchem.com]
- 4. angenechemical.com [angenechemical.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 7. safety.caltech.edu [safety.caltech.edu]
- 8. dess.uccs.edu [dess.uccs.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Fluorochroman-4-amine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070206#personal-protective-equipment-for-handling-6-fluorochroman-4-amine-hydrochloride]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)